

An In-depth Technical Guide to Pigment Blue 14 (C.I. 42600:1)

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Compound of Interest

Compound Name: *Pigment Blue 14*

Cat. No.: *B1170668*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Pigment Blue 14** (PB 14), a synthetic organic pigment belonging to the triarylmethane class. This document is intended to serve as a valuable resource for professionals in research and development who are interested in the application and characterization of this compound.

Chemical Structure and Identification

Pigment Blue 14 is a complex salt composed of a large organic cation and a heteropoly acid anion. The chromophore is a triarylcarbonium cation, specifically the same as that of C.I. Basic Violet 4.^[1] This cation is precipitated with a phosphotungstomolybdic acid to form the insoluble pigment.^[2]

The organic cation is N-[4-[bis[4-(diethylamino)phenyl]methylene]-2,5-cyclohexadien-1-ylidene]-N-ethylethanaminium.^[3] The inorganic counter-ion is a complex mixture of phosphomolybdic and phosphotungstic acids. The exact stoichiometry of the salt can vary, which is reflected in the general formula provided in chemical databases.^{[3][4]}

Chemical Identifiers:

- C.I. Name: **Pigment Blue 14**^[5]

- C.I. Number: 42600:1[5]
- CAS Number: 1325-88-8[5]
- Chemical Family: Triarylmethane[5]
- Molecular Formula (Cation): $C_{31}H_{43}N_3$ [1]
- Molecular Weight (Cation): 457.69 g/mol [1]
- General Molecular Formula: $C_{31}H_{42}N_3 \cdot x(\text{molybdatetungstatephosphate})$ [3][4]

Physicochemical and Fastness Properties

Pigment Blue 14 is a reddish-shade blue powder with good performance in water-based inks. [5] A summary of its key quantitative properties is presented in the table below.

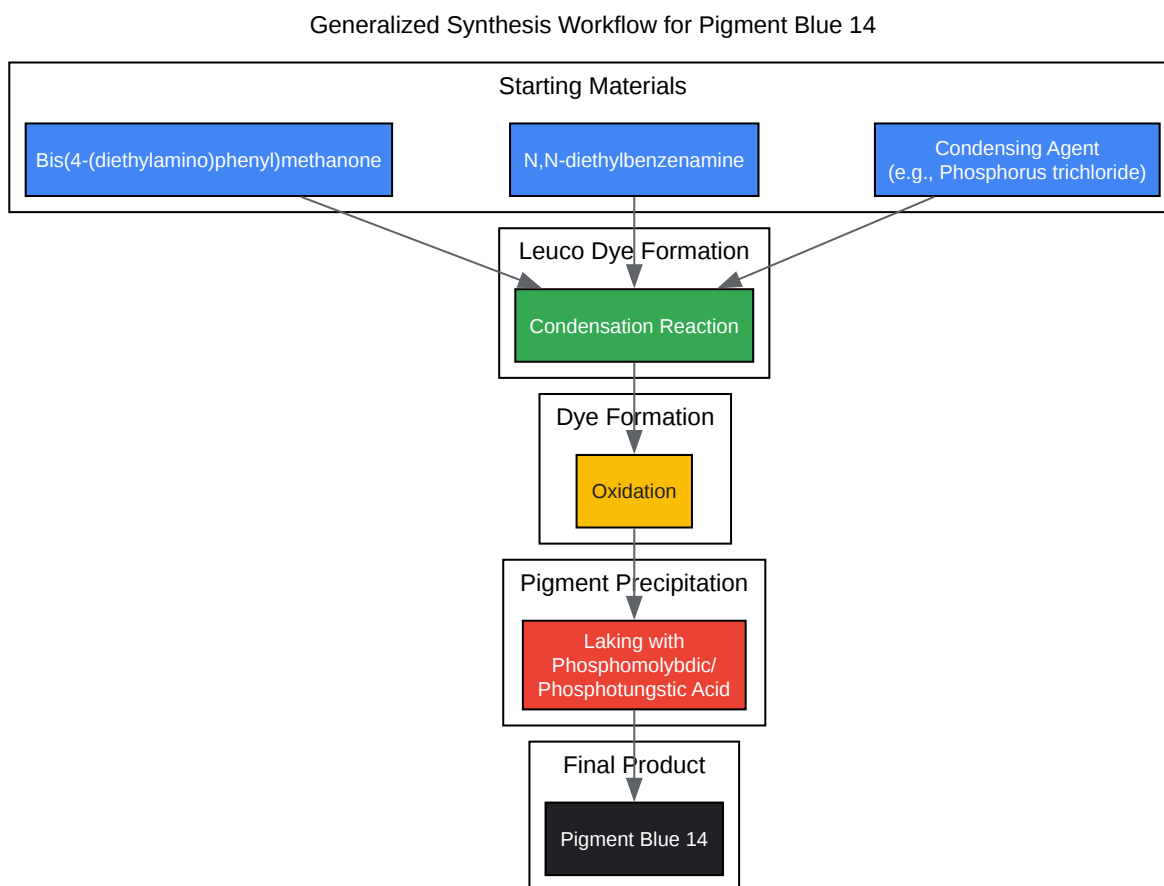
Property	Value	Reference(s)
Physical Appearance	Blue Powder	[6]
Melting Point	165-170 °C	[4]
Density	1.7 g/cm ³	[5][6]
Oil Absorption	40-50 ml/100g	[6]
pH Value	6.5-7.5	[6]
Heat Stability	140 °C	[5][6]
Light Fastness	3-4 (on a scale of 1-8)	[6]
Water Resistance	5 (on a scale of 1-5)	[5]
Oil Resistance	3 (on a scale of 1-5)	[5]
Acid Resistance	3 (on a scale of 1-5)	[5]
Alkali Resistance	4-5 (on a scale of 1-5)	[5][6]
Moisture Content	≤2.0%	[6]
Water Soluble Matter	≤1.5%	[6]
Electric Conductivity	≤600 μS/cm	[6]

Synthesis

The synthesis of **Pigment Blue 14** involves a multi-step process that begins with the formation of the triarylmethane dye, which is then precipitated as a lake pigment. Several manufacturing methods have been described, generally involving the condensation of aromatic precursors followed by laking with heteropoly acids.[1]

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **Pigment Blue 14**, based on the common manufacturing methods.



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Caption: Generalized synthesis of **Pigment Blue 14**.

Experimental Protocols

While specific, detailed industrial protocols for the synthesis of **Pigment Blue 14** are proprietary, a general laboratory-scale procedure can be adapted from the synthesis of similar triarylmethane dyes. The following is a representative, though not definitive, protocol.

Protocol: Synthesis of the Triarylmethane Chromophore and Laking

Materials:

- Bis(4-(diethylamino)phenyl)methanone
- N,N-diethylbenzenamine
- Phosphorus trichloride (or another suitable condensing agent)
- An appropriate oxidizing agent (e.g., lead dioxide)
- Phosphomolybdic acid
- Phosphotungstic acid
- Hydrochloric acid
- Sodium hydroxide
- Suitable organic solvents (e.g., ethanol, toluene)

Procedure:

- **Condensation:** In a reaction vessel equipped with a stirrer and a reflux condenser, dissolve Bis(4-(diethylamino)phenyl)methanone and N,N-diethylbenzenamine in a suitable solvent. Slowly add the condensing agent (e.g., phosphorus trichloride) while maintaining the temperature. The reaction mixture is then heated under reflux for several hours to form the leuco base of the dye.
- **Oxidation:** After the condensation is complete, the leuco base is oxidized to the colored dye form. This can be achieved by the addition of an oxidizing agent. The reaction progress can be monitored by the development of a deep blue color.
- **Isolation of the Dye:** The solvent is removed, and the crude dye is isolated. It may be purified at this stage by recrystallization or chromatography.
- **Laking:** The purified dye is dissolved in water, and the solution is acidified with hydrochloric acid. A solution of phosphomolybdic and phosphotungstic acids is then added with stirring. The insoluble **Pigment Blue 14** precipitates out of the solution.

- **Purification and Drying:** The precipitated pigment is collected by filtration, washed with water to remove any unreacted starting materials and by-products, and then dried in an oven at a controlled temperature.

Note: This is a generalized procedure and the specific reaction conditions, stoichiometry of reactants, and purification methods would need to be optimized for desired pigment characteristics.

Spectral Properties

The spectral properties of **Pigment Blue 14** are characteristic of triarylmethane dyes, which exhibit strong absorption in the visible region of the electromagnetic spectrum.

UV-Visible Spectroscopy

Triarylmethane dyes typically show a strong, broad absorption band in the visible range, which is responsible for their intense color. For blue pigments of this class, the maximum absorption (λ_{max}) is expected to be in the range of 590-630 nm. The exact position and intensity of the absorption peak can be influenced by the solvent and the specific counter-ion. A representative UV-visible spectrum for a similar blue pigment shows a maximum absorbance at around 603 nm.^[7]

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **Pigment Blue 14** would be expected to show characteristic absorption bands corresponding to its organic and inorganic components.

- **Aromatic C-H stretching:** Bands around 3000-3100 cm^{-1} .
- **Aliphatic C-H stretching:** Bands from the ethyl groups around 2850-2970 cm^{-1} .
- **Aromatic C=C stretching:** Bands in the region of 1450-1600 cm^{-1} .
- **C-N stretching:** Bands around 1310-1360 cm^{-1} .
- **Heteropoly Anion:** Strong, broad bands in the fingerprint region (below 1100 cm^{-1}) corresponding to the P-O, Mo-O, and W-O stretching and bending vibrations. Specifically, bands around 1065 cm^{-1} (P-O), 965 cm^{-1} (M=O terminal), 870 cm^{-1} (M-O-M corner-

sharing), and 780 cm^{-1} (M-O-M edge-sharing) are characteristic of the Keggin structure of the heteropoly acid.

Applications

Pigment Blue 14 is primarily used in the manufacturing of printing inks, particularly water-based inks, due to its brilliant reddish-blue color and good performance characteristics.[2][5] It is also suggested for use in offset inks.[5] Its application in plastics and coatings is less common.[2]

Safety and Handling

Pigment Blue 14 should be handled in accordance with good laboratory practices. It is advisable to use personal protective equipment, including gloves, safety glasses, and a lab coat. Inhalation of the powder should be avoided. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

This guide provides a foundational understanding of **Pigment Blue 14**. For specific applications, further experimental validation of its properties is recommended.

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